

LTURM 36 stability and storage issues

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Compound of Interest

Compound Name: *Lturm 36*

Cat. No.: *B15579307*

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LTURM 36 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **LTURM 36**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **LTURM 36** and what is its mechanism of action?

LTURM 36 is a potent and selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform. The PI3K/AKT/mTOR signaling pathway is a critical intracellular cascade that regulates essential cellular functions, including cell growth, proliferation, survival, and metabolism. Dysregulation of this pathway is frequently implicated in various human diseases, especially cancer. By selectively inhibiting PI3K δ , **LTURM 36** can be a valuable tool for studying the role of this specific isoform in various cellular processes and as a potential therapeutic agent.

Q2: What are the recommended storage conditions for **LTURM 36**?

There are conflicting recommendations from different suppliers regarding the optimal storage temperature for solid **LTURM 36**. To ensure the long-term stability of the compound, it is crucial to adhere to the storage conditions specified on the product's certificate of analysis. A summary of recommendations is provided in the table below. For stock solutions in DMSO, storage at -80°C is recommended to minimize degradation.

Q3: How should I prepare a stock solution of **LTURM 36**?

It is recommended to prepare a high-concentration stock solution (e.g., 10-50 mM) of **LTURM 36** in a high-quality, anhydrous organic solvent such as dimethyl sulfoxide (DMSO). Ensure the compound is fully dissolved by vortexing or brief sonication. It is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q4: Is **LTURM 36** stable in aqueous solutions?

Like many small molecule inhibitors, **LTURM 36** is expected to have limited stability in aqueous buffers. It is highly recommended to prepare fresh working solutions from the frozen DMSO stock immediately before each experiment. If you must prepare a working solution in advance, it is crucial to perform a stability test of the compound in your specific experimental buffer over the time course of your experiment.

Data Summary

Table 1: Recommended Storage Conditions for LTURM 36

Form	Storage Temperature	Duration	Source
Powder	+4°C	Not Specified	R&D Systems
-20°C	3 years	InvivoChem	
+4°C	2 years	InvivoChem	
In Solvent (DMSO)	-80°C	6 months	InvivoChem
-20°C	1 month	InvivoChem	

Experimental Protocols

General Protocol for a Cell-Based Assay with LTURM 36

This protocol provides a general guideline for treating cancer cell lines with **LTURM 36**. The optimal conditions, including cell seeding density and **LTURM 36** concentration, should be

determined empirically for each cell line and experiment.

Materials:

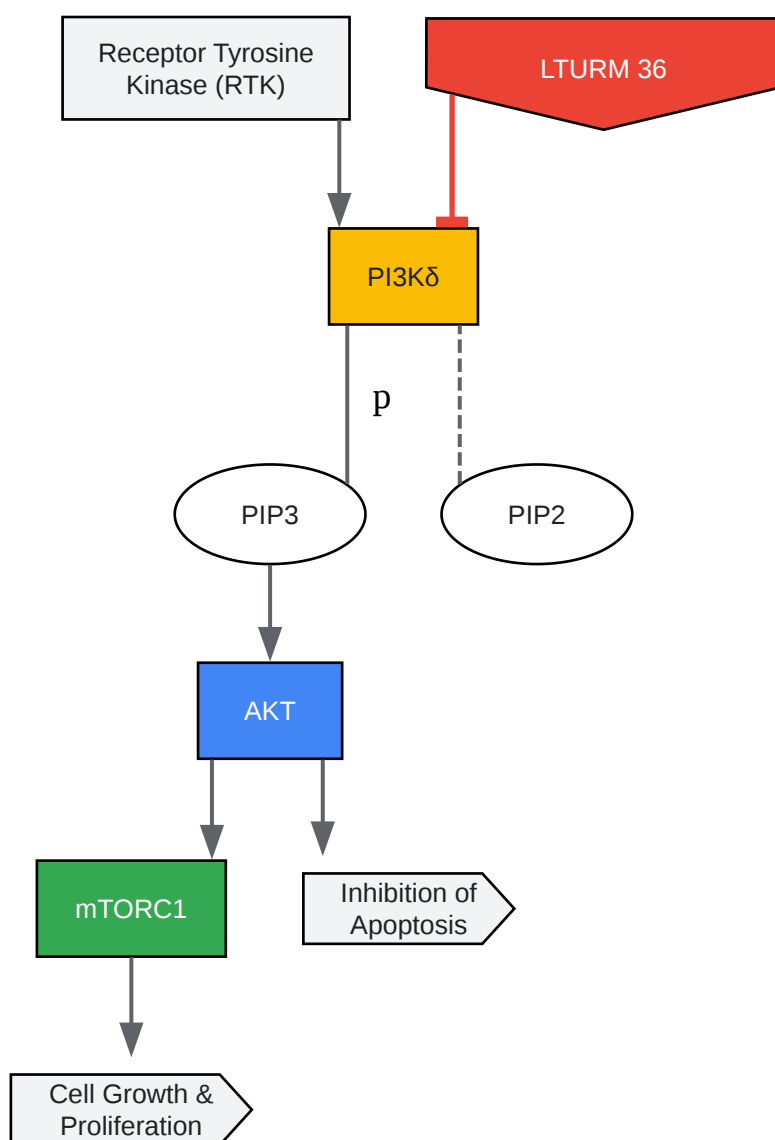
- Cancer cell line of interest
- Complete cell culture medium
- **LTURM 36** powder
- Anhydrous, high-purity DMSO
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Multi-well cell culture plates
- Phosphate-buffered saline (PBS)
- Cell viability assay reagent (e.g., MTT, CellTiter-Glo®)

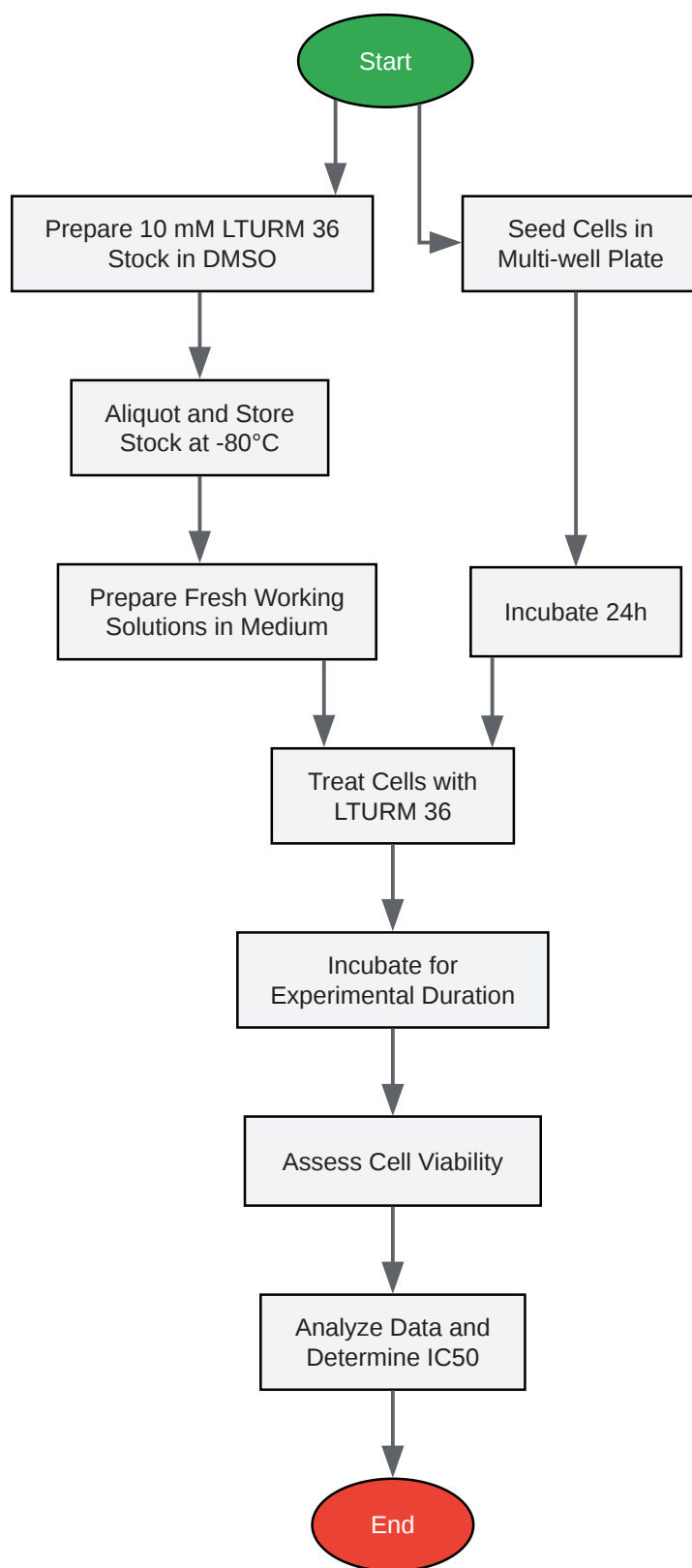
Procedure:

- Prepare **LTURM 36** Stock Solution:
 - Allow the **LTURM 36** vial to equilibrate to room temperature before opening.
 - Prepare a 10 mM stock solution in anhydrous DMSO.
 - Aliquot the stock solution into single-use tubes and store at -80°C.
- Cell Seeding:
 - Trypsinize and count the cells.
 - Seed the cells in a multi-well plate at the desired density.
 - Allow the cells to adhere and grow for 24 hours in a CO2 incubator at 37°C.
- Treatment with **LTURM 36**:

- On the day of the experiment, thaw an aliquot of the 10 mM **LTURM 36** stock solution.
- Prepare serial dilutions of **LTURM 36** in complete cell culture medium to achieve the desired final concentrations. Ensure the final DMSO concentration is consistent across all wells and is typically below 0.5% to avoid solvent toxicity.
- Remove the old medium from the cells and replace it with the medium containing the different concentrations of **LTURM 36**. Include a vehicle control (medium with the same final concentration of DMSO).
- Incubation:
 - Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).
- Assessment of Cell Viability:
 - At the end of the incubation period, assess cell viability using your chosen method according to the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot the results and determine the IC₅₀ value (the concentration of **LTURM 36** that inhibits 50% of cell growth).

Visualizations





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